

# Technical Monograph: 4-Chloro-3-ethynylbenzoic Acid

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## Compound of Interest

Compound Name: 4-Chloro-3-ethynylbenzoic acid

CAS No.: 1862985-70-3

Cat. No.: B2577873

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CAS Number: 1862985-70-3 Content Type: Technical Reference & Synthetic Guide Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Researchers

## Part 1: Executive Technical Summary

**4-Chloro-3-ethynylbenzoic acid** is a high-value bifunctional building block used primarily in the synthesis of kinase inhibitors and molecular probes. Its structure features three distinct functional handles:

- **Carboxylic Acid (C-1):** A standard attachment point for amidation or esterification to build the core scaffold.
- **Chlorine (C-4):** Provides steric bulk and lipophilicity, often filling hydrophobic pockets in enzyme active sites (e.g., the ATP-binding pocket of EGFR or BTK).
- **Ethynyl Group (C-3):** The critical "warhead" or linker. It serves as a precursor for triazoles (via Click chemistry), a rigid spacer in PROTACs, or a reactive site for Sonogashira cross-coupling to extend carbon skeletons.

This guide outlines the optimal synthetic route, purification strategies, and quality control parameters required to utilize this compound in high-stakes research environments.

## Part 2: Chemical Identity & Properties[1][2]

Property	Specification
CAS Number	1862985-70-3
IUPAC Name	4-Chloro-3-ethynylbenzoic acid
Molecular Formula	C <sub>9</sub> H <sub>5</sub> ClO <sub>2</sub>
Molecular Weight	180.59 g/mol
SMILES	<chem>O=C(O)C1=CC=C(Cl)C(C#C)=C1</chem>
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, MeOH, DMF; Sparingly soluble in water
pKa (Calc)	~3.8 (Carboxylic acid)

## Part 3: Synthetic Methodology (The "Ester Strategy")

Expert Insight: While direct Sonogashira coupling on free benzoic acids is possible, it often suffers from copper carboxylate formation, which poisons the catalyst and lowers yields. The "Ester Strategy"—protecting the acid as a methyl ester prior to coupling—is the industry-standard approach for scalability and purity.

### Phase 1: Methyl Esterification

Precursor: 4-Chloro-3-iodobenzoic acid (CAS 635-93-8)

- **Dissolution:** Dissolve 4-chloro-3-iodobenzoic acid (1.0 eq) in anhydrous Methanol (0.5 M concentration).
- **Catalysis:** Add concentrated H<sub>2</sub>SO<sub>4</sub> (0.1 eq) or Thionyl Chloride (1.2 eq) dropwise at 0°C.

- Reflux: Heat to reflux (65°C) for 4–6 hours. Monitor by TLC/LC-MS until the acid is consumed.
- Workup: Concentrate solvent, neutralize with sat. NaHCO<sub>3</sub>, and extract with Ethyl Acetate.
- Product: Methyl 4-chloro-3-iodobenzoate (Yield >95%).

## Phase 2: Sonogashira Coupling

Reagents: TMS-Acetylene, Pd(PPh<sub>3</sub>)<sub>2</sub>Cl<sub>2</sub>, CuI

- Setup: In a flame-dried flask under Argon, dissolve Methyl 4-chloro-3-iodobenzoate (1.0 eq) in degassed THF/Triethylamine (3:1 ratio).
- Catalyst Addition: Add Pd(PPh<sub>3</sub>)<sub>2</sub>Cl<sub>2</sub> (3 mol%) and CuI (1 mol%).
- Alkyne Addition: Add Trimethylsilylacetylene (TMS-acetylene) (1.2 eq) dropwise.
- Reaction: Stir at room temperature for 1 hour, then heat to 50°C for 4 hours.
  - Why? Heating ensures completion, but excessive heat (>70°C) can cause homocoupling (Glaser coupling) of the alkyne.
- Workup: Filter through a Celite pad to remove Pd/Cu residues. Concentrate the filtrate.

## Phase 3: Global Deprotection (Hydrolysis & Desilylation)

Reagents: LiOH or NaOH

- Solvent System: Dissolve the crude TMS-ester intermediate in THF:MeOH:H<sub>2</sub>O (3:1:1).
- Base Hydrolysis: Add LiOH·H<sub>2</sub>O (3.0 eq).
  - Mechanism:<sup>[1]</sup><sup>[2]</sup> The base saponifies the methyl ester and cleaves the TMS group simultaneously.
- Reaction: Stir at room temperature for 12 hours.
- Acidification (Critical): Cool to 0°C. Acidify carefully with 1M HCl to pH 2–3.

- Isolation: The product, **4-Chloro-3-ethynylbenzoic acid**, will precipitate. Filter, wash with cold water, and dry under vacuum.

## Part 4: Visualization of Workflows

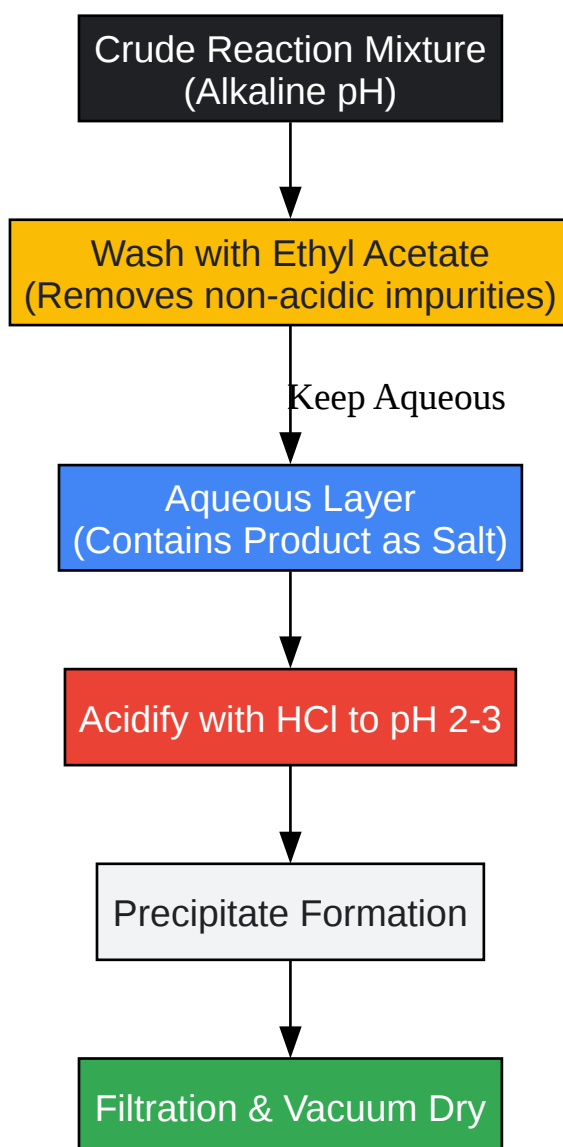
### Diagram 1: Synthetic Pathway (The Ester Route)



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Caption: Step-wise synthetic route utilizing the Ester Strategy to maximize yield and catalyst efficiency.

### Diagram 2: Purification Logic (Acid-Base Extraction)



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Caption: Self-validating purification protocol relying on the acidity of the benzoic acid moiety.

## Part 5: Quality Control & Validation

To ensure the integrity of the synthesized material, the following QC parameters must be met:

- $^1\text{H}$  NMR ( $\text{DMSO-d}_6$ ):
  - Look for the acetylenic proton singlet ( $\text{C}\equiv\text{C-H}$ ) typically around  $\delta$  4.5–4.8 ppm.
  - Aromatic protons will appear in the  $\delta$  7.5–8.2 ppm region.

- Validation: Absence of a peak at ~0.0 ppm confirms complete removal of the TMS group.
- HPLC Purity:
  - Target >98% purity at 254 nm.
  - Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient.
- Appearance:
  - Dark brown or black coloration indicates oxidized copper residues or polymerized alkyne. Recrystallization from Ethanol/Water is required if this occurs.

## Part 6: Safety & Handling (MSDS Highlights)

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Handling: The ethynyl group is potentially reactive.<sup>[3][4]</sup> Avoid exposure to sources of ignition or strong oxidizers.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Alkynes can slowly polymerize or oxidize upon prolonged exposure to air and light.

## References

- Reagentia. (n.d.). Chemical Datasheet: CAS 1862985-70-3.<sup>[3][4][5][6]</sup> Retrieved February 7, 2026, from [\[Link\]](#)
- Sonogashira, K. (2002). Development of Pd-Cu catalyzed cross-coupling of terminal acetylenes with sp<sup>2</sup>-carbon halides. *Journal of Organometallic Chemistry*. (Standard Protocol Reference).

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## Sources

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- [3. 4-Chloro-3-ethynylbenzoic acid \(1 x 250 mg\) | Alchimica \[shop.alchimica.cz\]](#)
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